

Application Note: Cellular Thermal Shift Assay (CETSA) for TEAD Ligand 1

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Compound of Interest

Compound Name: *TEAD ligand 1*

Cat. No.: *B12361790*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

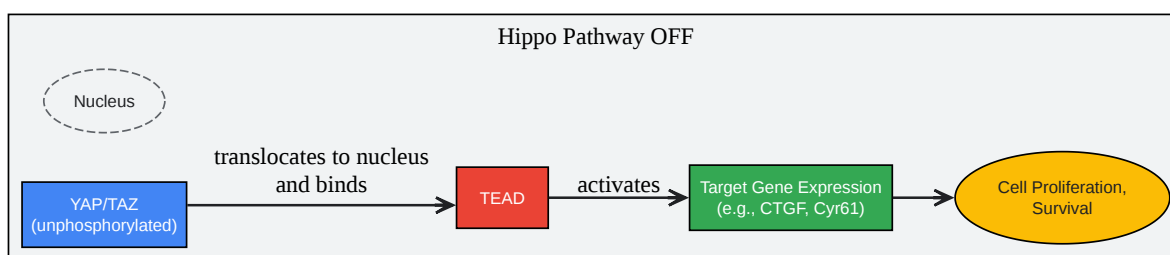
The Cellular Thermal Shift Assay (CETSA) is a powerful biophysical technique used to verify the engagement of a ligand with its target protein within the complex environment of a cell.[1][2][3] The principle of CETSA is based on the ligand-induced stabilization of the target protein against thermal denaturation.[1][2][3] When a protein binds to a ligand, its thermal stability is often increased, resulting in a higher melting temperature. This "thermal shift" can be detected and quantified to confirm direct interaction between the ligand and its target protein in intact cells or cell lysates.[1][2]

The TEA Domain (TEAD) family of transcription factors (TEAD1-4) are key downstream effectors of the Hippo signaling pathway, which plays a crucial role in regulating organ size, cell proliferation, and apoptosis.[4][5] Dysregulation of the Hippo pathway and subsequent activation of TEAD proteins are implicated in the development and progression of various cancers.[4][5] As such, TEAD proteins have emerged as attractive therapeutic targets. This application note provides a detailed protocol for performing a CETSA to validate the

engagement of a novel compound, "**TEAD Ligand 1**," with the TEAD1 protein in a cellular context.

Signaling Pathway

The Hippo signaling pathway is a kinase cascade that, when active, phosphorylates and inactivates the transcriptional co-activators YAP and TAZ. In the "Hippo-off" state, unphosphorylated YAP/TAZ translocate to the nucleus and bind to TEAD transcription factors, leading to the expression of genes that promote cell proliferation and inhibit apoptosis.



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Caption: Simplified Hippo signaling pathway in the "OFF" state.

Experimental Protocols

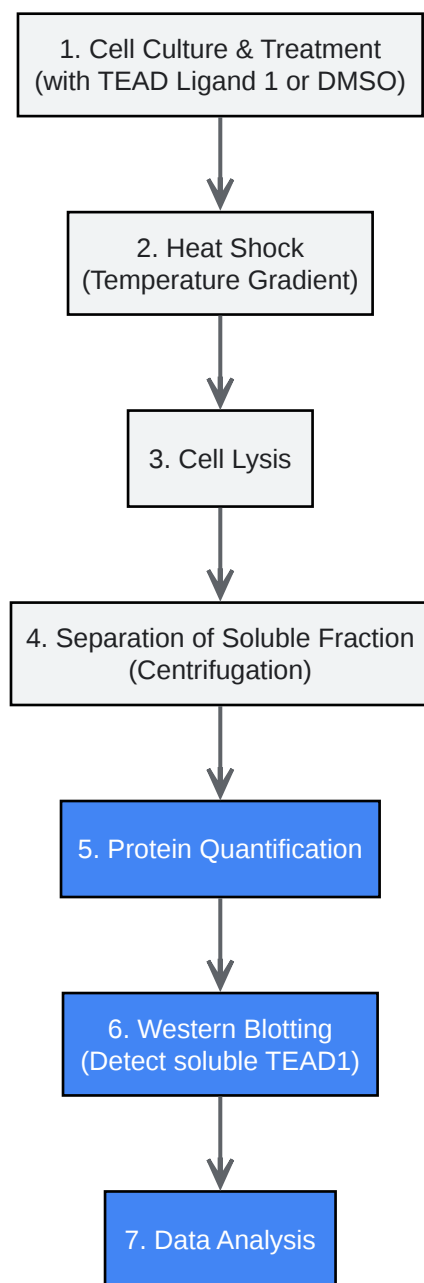
This protocol is divided into two main experiments: a melt curve experiment to determine the optimal temperature for the assay, and an isothermal dose-response (ITDR) experiment to quantify the potency of **TEAD Ligand 1**.

Materials and Reagents

- Cell Line: HEK293T or MDA-MB-231 cells (known to express TEAD1).
- Culture Medium: DMEM supplemented with 10% FBS and 1% Penicillin-Streptomycin.
- **TEAD Ligand 1**: Stock solution in DMSO.

- Vehicle Control: DMSO.
- Phosphate-Buffered Saline (PBS): pH 7.4.
- Protease and Phosphatase Inhibitor Cocktails.
- Lysis Buffer: RIPA buffer or similar, supplemented with protease and phosphatase inhibitors.
- BCA Protein Assay Kit.
- SDS-PAGE reagents and equipment.
- PVDF membranes.
- Blocking Buffer: 5% non-fat dry milk or BSA in TBST.
- Primary Antibody: Rabbit anti-TEAD1.
- Secondary Antibody: HRP-conjugated anti-rabbit IgG.
- Chemiluminescent Substrate.

CETSA Workflow



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Caption: General workflow for the Cellular Thermal Shift Assay.

Experiment 1: Melt Curve

The goal of this experiment is to determine the melting temperature (T_m) of TEAD1 in the presence and absence of **TEAD Ligand 1**.

- Cell Culture: Culture HEK293T or MDA-MB-231 cells to ~80-90% confluency.

- Cell Treatment: Treat cells with either **TEAD Ligand 1** (e.g., 10 μ M final concentration) or an equivalent volume of DMSO (vehicle control) for 1-2 hours at 37°C.[6]
- Cell Harvesting: Harvest cells by trypsinization, wash with PBS, and resuspend in PBS containing protease and phosphatase inhibitors.
- Aliquoting: Aliquot the cell suspension into PCR tubes for each temperature point.
- Heat Challenge: Place the PCR tubes in a thermal cycler and heat them to a range of temperatures (e.g., 40°C to 70°C in 3°C increments) for 3 minutes. Immediately cool the tubes on ice for 3 minutes.
- Cell Lysis: Lyse the cells by adding lysis buffer and incubating on ice for 30 minutes with periodic vortexing.
- Separation of Soluble Fraction: Centrifuge the lysates at high speed (e.g., 20,000 x g) for 20 minutes at 4°C to pellet aggregated proteins.
- Sample Preparation: Transfer the supernatant (soluble fraction) to new tubes. Determine the protein concentration using a BCA assay.
- Western Blotting: Normalize the protein concentration for all samples, add loading buffer, and heat at 95°C for 5 minutes. Separate the proteins by SDS-PAGE and transfer to a PVDF membrane.
- Immunodetection: Block the membrane and probe with a primary antibody against TEAD1, followed by an HRP-conjugated secondary antibody.
- Data Analysis: Visualize the bands using a chemiluminescent substrate and quantify the band intensities. Plot the normalized band intensity against the temperature to generate melt curves for both the treated and untreated samples.

Experiment 2: Isothermal Dose-Response (ITDR)

This experiment is performed at a single, fixed temperature (determined from the melt curve experiment, typically a temperature where a significant shift is observed) to determine the concentration of **TEAD Ligand 1** required to achieve target stabilization.

- Cell Culture and Harvesting: As described in the melt curve protocol.
- Ligand Titration: Aliquot the cell suspension into PCR tubes. Add increasing concentrations of **TEAD Ligand 1** (e.g., 0.01 μM to 100 μM) and a DMSO control. Incubate for 1-2 hours at 37°C.
- Heat Challenge: Heat all samples at the predetermined optimal temperature for 3 minutes, followed by immediate cooling on ice.
- Lysis, Centrifugation, and Western Blotting: Proceed as described in the melt curve protocol.
- Data Analysis: Quantify the band intensities for each ligand concentration. Plot the normalized TEAD1 signal against the logarithm of the ligand concentration to generate a dose-response curve and determine the EC50 value.

Data Presentation

The quantitative data from the CETSA experiments should be summarized in tables for clear comparison.

Table 1: Melt Curve Data for TEAD1

Temperature (°C)	Normalized Soluble TEAD1 (DMSO)	Normalized Soluble TEAD1 (10 µM TEAD Ligand 1)
40	1.00	1.00
43	0.98	1.00
46	0.95	0.99
49	0.85	0.97
52	0.65	0.92
55	0.40	0.80
58	0.20	0.60
61	0.10	0.35
64	0.05	0.15
67	0.01	0.05
70	0.00	0.01

Table 2: Isothermal Dose-Response Data for **TEAD Ligand 1** at 55°C

[TEAD Ligand 1] (µM)	Normalized Soluble TEAD1
0 (DMSO)	0.40
0.01	0.42
0.1	0.55
1	0.75
10	0.80
100	0.81

Conclusion

The Cellular Thermal Shift Assay is an invaluable tool for confirming the direct binding of small molecules to their protein targets in a physiologically relevant setting. By following this detailed protocol, researchers can generate robust and quantitative data to validate the engagement of **TEAD Ligand 1** with TEAD1, providing crucial evidence for its mechanism of action and advancing its development as a potential therapeutic agent.

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